

Unveiling 9-Methoxymyrrhone: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 9-Methoxymyrrhone

Cat. No.: B15558932

[Get Quote](#)

For Immediate Release

[City, State] – [Date] – A comprehensive technical guide on the physical and chemical properties of **9-Methoxymyrrhone**, a natural sesquiterpene found in Myrrh, has been compiled to serve as an in-depth resource for researchers, scientists, and drug development professionals. This guide provides a structured overview of its chemical identity, and known biological context, and lays the groundwork for future research into its therapeutic potential.

Chemical and Physical Properties

9-Methoxymyrrhone, a sesquiterpenoid isolated from the oleo-gum resin of Commiphora myrrha, possesses a distinct molecular architecture that contributes to its biological activities. The compound has been identified with the CAS number 1809980-22-0 and a molecular formula of $C_{16}H_{18}O_3$, corresponding to a molecular weight of 258.31 g/mol ^[1] Its IUPAC name is (8R)-4-methoxy-1,5,8-trimethyl-6H,7H,8H,9H-naphtho[2,1-b]furan-6-one.

While detailed experimental data on physical properties such as melting and boiling points are not extensively documented in publicly available literature, its classification as a sesquiterpenoid suggests it is likely a viscous oil or a low-melting solid at room temperature. Its solubility is expected to be higher in organic solvents than in water.

Table 1: Chemical and Physical Properties of **9-Methoxymyrrhone**

Property	Value	Source
IUPAC Name	(8R)-4-methoxy-1,5,8-trimethyl-6H,7H,8H,9H-naphtho[2,1-b]furan-6-one	MolPort
CAS Number	1809980-22-0	MCE, DC Chemicals
Molecular Formula	C ₁₆ H ₁₈ O ₃	MCE, DC Chemicals
Molecular Weight	258.31 g/mol	MCE, DC Chemicals
Purity (Typical)	≥98% (by HPLC)	Chengdu Lemeitian
Appearance	Powder	ScreenLib
Storage Conditions	Powder: -20°C for 2 years; In DMSO: 4°C for 2 weeks, -80°C for 6 months	DC Chemicals

Spectroscopic Data

The structural elucidation of **9-Methoxymyrrhone** relies on standard spectroscopic techniques, including High-Performance Liquid Chromatography (HPLC), Nuclear Magnetic Resonance (NMR), and Mass Spectrometry (MS), as indicated by commercial suppliers.[2] While specific spectral data from primary research publications remains elusive, the chemical structure suggests characteristic signals that would be observed in ¹H and ¹³C NMR spectra, as well as a distinct fragmentation pattern in MS.

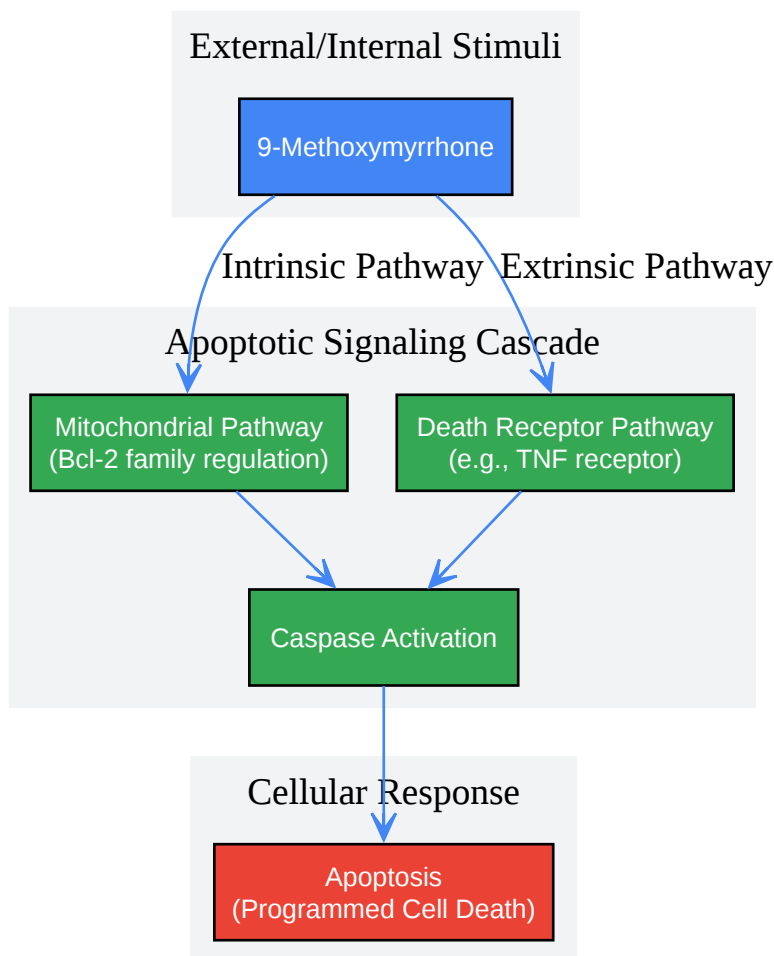
Biological Activity and Potential Signaling Pathways

9-Methoxymyrrhone belongs to the furanosesquiterpenoid class of compounds, which are major constituents of Myrrh and are known to possess a range of biological activities.[1][3] Furanosesquiterpenoids from *Commiphora myrrha* have been reported to exhibit cytotoxic, anti-inflammatory, antibacterial, and antifungal properties.[4]

The precise mechanism of action for **9-Methoxymyrrhone** has not been definitively established. However, related furanosesquiterpenoids from Myrrh have been shown to induce

apoptosis in cancer cells. This suggests that **9-Methoxymyrhone** could potentially modulate signaling pathways involved in cell proliferation and death.

A plausible area of investigation for the mechanism of action of furanosesquiterpenoids like **9-Methoxymyrhone** involves pathways that regulate apoptosis. The diagram below illustrates a generalized apoptotic signaling pathway that could be influenced by such compounds.



[Click to download full resolution via product page](#)

Figure 1. Generalized apoptotic signaling pathways potentially modulated by **9-Methoxymyrhone**.

Experimental Protocols

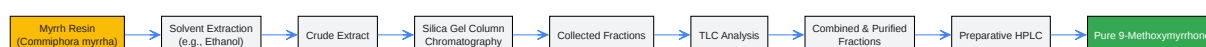
Isolation of Furanosesquiterpenoids from Commiphora myrrha

A general procedure for the isolation of furanosesquiterpenoids from Myrrh resin involves solvent extraction followed by chromatographic separation.

Protocol:

- **Extraction:** The powdered oleo-gum resin of Commiphora myrrha is extracted with a suitable organic solvent, such as ethanol or a mixture of chloroform and methanol.
- **Fractionation:** The crude extract is then subjected to column chromatography over silica gel.
- **Purification:** Elution is performed with a gradient of solvents, typically starting with a non-polar solvent like hexane and gradually increasing the polarity with ethyl acetate. Fractions are collected and monitored by Thin Layer Chromatography (TLC).
- **Final Purification:** Fractions containing compounds with similar R_f values are combined and further purified using techniques like preparative High-Performance Liquid Chromatography (HPLC) to yield pure furanosesquiterpenoids.

The workflow for this process is outlined below.



[Click to download full resolution via product page](#)

Figure 2. General workflow for the isolation of **9-Methoxymyrrhone** from Myrrh resin.

Conclusion

9-Methoxymyrrhone represents a promising natural product for further investigation in the field of drug discovery. This technical guide consolidates the currently available information on its physical and chemical properties, providing a valuable starting point for researchers. The elucidation of its specific biological targets and signaling pathways will be crucial in unlocking

its full therapeutic potential. Further studies are warranted to isolate and characterize this compound fully, and to explore its pharmacological effects in various disease models.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scispace.com [scispace.com]
- 2. 9-Methymyrrhone CAS No:1809980-22-0, CasNo.1809980-22-0 Chengdu Lemeitian Pharmaceutical Technology Co., Ltd China (Mainland) [cdlemt.lookchem.com]
- 3. Furanosesquiterpenoids of Commiphora myrrha - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. The influence of variations of furanosesquiterpenoids content of commercial samples of myrrh on their biological properties - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Unveiling 9-Methoxymyrrhone: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15558932/docs#unveiling-9-methoxymyrrhone-a-technical-guide-for-researchers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)